

A Comprehensive Technical Guide to the Safe Handling of 2-Methyl-5-propyloctane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-5-propyloctane

CAS No.: 62184-34-3

Cat. No.: B15920432

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Compound

2-Methyl-5-propyloctane is a branched aliphatic hydrocarbon with the molecular formula $C_{12}H_{26}$.^[1] As a member of the alkane family, it is a non-polar solvent with applications in organic synthesis and as a component in complex hydrocarbon mixtures. Its specific physical and chemical properties necessitate a thorough understanding of its potential hazards and the implementation of robust safety protocols to ensure the well-being of laboratory personnel. This guide provides an in-depth analysis of the safety and handling considerations for **2-Methyl-5-propyloctane**, drawing upon its known characteristics and data from structurally similar compounds in the absence of a dedicated Safety Data Sheet (SDS).

Section 1: Physicochemical Properties

A foundational element of safe handling is a comprehensive knowledge of the compound's physical and chemical characteristics. These properties influence its behavior under various laboratory conditions and are critical for risk assessment.

Property	Value	Source
Molecular Formula	C12H26	[1]
Molecular Weight	170.33 g/mol	[1]
CAS Number	62184-34-3	[1]
Boiling Point	191°C	[2]
Density	0.7480 g/cm ³	[2]
Refractive Index	1.4204	[2]

Note: This data is compiled from publicly available chemical databases. Independent verification is recommended.

Section 2: Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **2-Methyl-5-propyloctane** is not readily available, data from analogous C12-C14 isoalkanes provide a strong basis for hazard assessment.[1][3] The primary health concern associated with this class of compounds is aspiration toxicity.

Anticipated GHS Classification:

- Aspiration Hazard, Category 1: May be fatal if swallowed and enters airways.[1][3][4]

Potential Additional Hazards:

- Flammable Liquid: Based on its boiling point and the properties of similar alkanes, it should be treated as a combustible or flammable liquid.[5][6]
- Skin Irritation: Prolonged or repeated skin contact may cause dryness or cracking.[4][5]

The causality behind the aspiration hazard lies in the low surface tension and viscosity of aliphatic hydrocarbons. If ingested, the liquid can be easily drawn into the lungs during vomiting, leading to severe chemical pneumonitis.

Section 3: First Aid Measures: A Protocol for Rapid Response

Effective first aid is crucial in mitigating the consequences of accidental exposure. The following protocols are based on best practices for handling aliphatic hydrocarbons.

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, administer artificial respiration. Seek immediate medical attention.^[5]
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.^[5]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[5]
- **Ingestion:** Do NOT induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention. Due to the high risk of aspiration, vomiting should only be induced under the direction of a medical professional.^{[3][4]}

Section 4: Firefighting Procedures

Given its likely combustible nature, appropriate firefighting measures are essential.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.^{[7][8]}
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water, as it may spread the fire.^[8]
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.^[8]
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.^[9]

Section 5: Accidental Release and Containment

A systematic approach to spill management is critical to prevent exposure and environmental contamination.

Workflow for Spill Response:



[Click to download full resolution via product page](#)

Caption: A stepwise workflow for responding to a spill of **2-Methyl-5-propyloctane**.

Detailed Steps:

- Eliminate Ignition Sources: Immediately extinguish all open flames, and turn off any equipment that could create a spark.[7]
- Ventilate the Area: Ensure there is adequate ventilation to disperse vapors.[10]
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in Section 7.[5]
- Containment: Use a non-combustible absorbent material such as sand, earth, or vermiculite to contain the spill.[7]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for disposal.[7]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Section 6: Handling and Storage Best Practices

Proactive measures in handling and storage are the cornerstone of a safe laboratory environment.

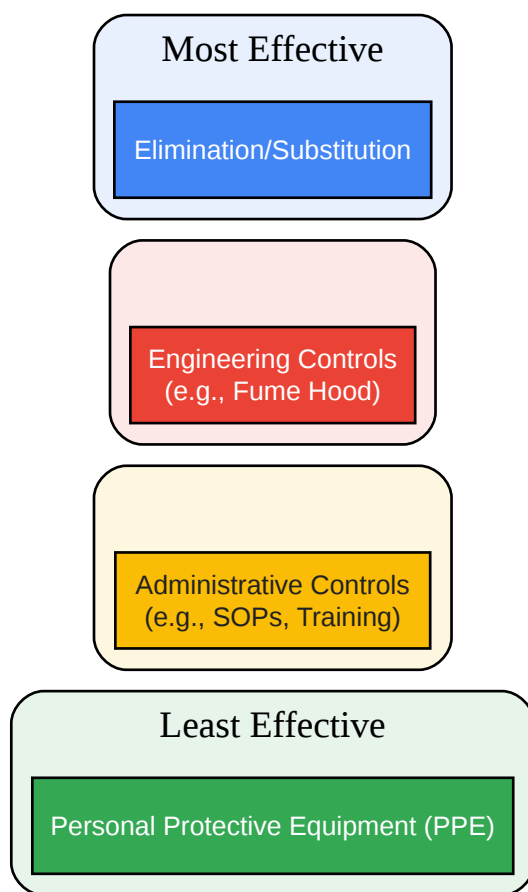
- Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Avoid contact with skin and eyes.[8]
- Avoid breathing vapors or mists.[8]
- Use non-sparking tools and ground all equipment when transferring large volumes.[6]
- Keep containers tightly closed when not in use.[5]
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[8]
 - Keep containers tightly closed.[5]
 - Store away from incompatible materials such as strong oxidizing agents.[6]

Section 7: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is necessary, prioritizing engineering controls, followed by administrative controls and, finally, personal protective equipment.

Hierarchy of Controls:



[Click to download full resolution via product page](#)

Caption: The hierarchy of controls for minimizing exposure to hazardous chemicals.

Recommended PPE:

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.[11]
- Skin Protection: Wear nitrile or other chemically resistant gloves.[5] A lab coat should be worn at all times.
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[12]

Section 8: Toxicological Profile

As previously stated, specific toxicological data for **2-Methyl-5-propyloctane** is limited. The information below is based on studies of similar C12-C14 isoalkanes.[3]

- Acute Oral Toxicity: Expected to be low. LD50 (rat) > 5000 mg/kg.[3]
- Acute Dermal Toxicity: Expected to be low. LD50 (rat) > 2000 mg/kg.[3]
- Acute Inhalation Toxicity: Expected to be low. LC50 (rat) > 5000 mg/m³. [3]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to suggest that this compound is carcinogenic, mutagenic, or a reproductive toxin.

The primary toxicological concern remains the high risk of aspiration if ingested.[1][3]

Conclusion

While **2-Methyl-5-propyloctane** is not classified as a highly toxic substance through conventional routes of exposure, its potential as a flammable liquid and a severe aspiration hazard demands meticulous adherence to safety protocols. By understanding its physicochemical properties and implementing the engineering controls, administrative procedures, and personal protective equipment outlined in this guide, researchers can handle this compound with a high degree of safety and confidence.

References

- PubChem. (n.d.). **2-Methyl-5-propyloctane**. National Institutes of Health. Retrieved from [\[Link\]](#)
- Brenntag. (n.d.). SAFETY DATA SHEET HYDROCARBONS C9-12 N-ALKANES, ISOALKANES CYCLIC AROMATICS (2-25%). Retrieved from [\[Link\]](#)
- DABAG. (2022, December 27). Safety Data Sheet. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Safety Data Sheet: Hydrocarbons, C9-C12, N-Alkanes, Isoalkanes, Cyclics, Aromatics (2-25%). Retrieved from [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: Hydrocarbons, C₁₂-C₁₅, n-alkanes, isoalkanes, cyclics, <2% aromatics. Retrieved from [\[Link\]](#)

- Australian Government Department of Health and Aged Care. (2023, March 22). Alkanes, C8–18-branched and linear - Assessment statement (CA09590). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2025, September 12). Personal Protective Equipment. Retrieved from [[Link](#)]
- Morgan Stanley. (n.d.). SAFETY DATA SHEET. Retrieved from [[Link](#)]
- WD-40 Company. (n.d.). Material Safety Data Sheet (MSDS). Retrieved from [[Link](#)]
- BioGenex. (n.d.). SAFETY DATA SHEET. Retrieved from [[Link](#)]
- Trimaco. (2023, September 8). Essential Chemical PPE. Retrieved from [[Link](#)]
- Stenutz. (n.d.). **2-methyl-5-propyloctane**. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. bilder.dabag.ch [bilder.dabag.ch]
- 2. [2-methyl-5-propyloctane](https://chemicalbook.com) [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. scribd.com [scribd.com]
- 5. safety365.sevron.co.uk [safety365.sevron.co.uk]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. ALIPHATIC AND AROMATIC HYDROCARBONS, CONTAINS (FLAMMABLE LIQUIDS, N.O.S.) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. sds.fmpco.com [sds.fmpco.com]
- 9. biogenex.com [biogenex.com]
- 10. morganstanley.com [morganstanley.com]

- [11. trimaco.com \[trimaco.com\]](#)
- [12. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety \[ehs.ucsf.edu\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 2-Methyl-5-propyloctane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15920432/docs#a-comprehensive-technical-guide-to-the-safe-handling-of-2-methyl-5-propyloctane\]](https://www.benchchem.com/product/b15920432/docs#a-comprehensive-technical-guide-to-the-safe-handling-of-2-methyl-5-propyloctane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

